

Personal protective equipment for handling Y06036

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Y06036

Cat. No.: B10800780

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Essential Safety and Handling Guide for Y06036

For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Guide to Safely Handling the BET Inhibitor **Y06036**.

This guide provides critical safety and logistical information for the handling and disposal of **Y06036**, a potent BET inhibitor for research use in areas such as castration-resistant prostate cancer. Adherence to these protocols is essential for ensuring laboratory safety and maintaining experimental integrity.

Immediate Safety and Hazard Information

Y06036 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] All personnel must be familiar with the following hazard and precautionary statements before handling this compound.

| Hazard Classification | GHS Code | Statement |
|--------------------------|------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Acute Aquatic Toxicity | Category 1 | H400: Very toxic to aquatic life |
| Chronic Aquatic Toxicity | Category 1 | H410: Very toxic to aquatic life with long lasting effects |

Precautionary Statements:[1]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is mandatory for all personnel handling **Y06036** to minimize exposure risk. The following PPE is required:

| PPE Category | Specification | Rationale |
|------------------------|--------------------------------------|---|
| Eye Protection | Safety goggles with side-shields | Protects eyes from splashes and airborne particles.[1] |
| Hand Protection | Protective gloves (e.g., nitrile) | Prevents skin contact with the chemical.[1] |
| Body Protection | Impervious clothing (e.g., lab coat) | Protects skin from accidental spills.[1] |
| Respiratory Protection | Suitable respirator | Required when engineering controls are insufficient to control airborne exposure. |

Operational Plan: Handling and Storage

Proper handling and storage are crucial to maintain the stability of **Y06036** and ensure the safety of laboratory personnel.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a tightly sealed, cool, and well-ventilated area.
- For long-term storage, maintain at -20°C for the powder form or -80°C when in solvent.
- Keep away from direct sunlight, sources of ignition, and incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.

Preparation and Use:

- All handling of **Y06036** should be conducted in a designated area with appropriate exhaust ventilation, such as a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Ensure a safety shower and eyewash station are readily accessible.
- When weighing the powder, use an analytical balance within a ventilated enclosure.
- For creating solutions, add the solvent to the pre-weighed **Y06036** powder slowly to avoid splashing.

Disposal Plan

Y06036 and any contaminated materials must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.

Waste Segregation and Collection:

- Solid Waste: Collect all disposable materials contaminated with **Y06036** (e.g., gloves, weigh boats, pipette tips) in a designated, clearly labeled hazardous waste container.

- Liquid Waste: Collect all solutions containing **Y06036** in a separate, clearly labeled hazardous waste container.
- Sharps: Dispose of any contaminated needles or other sharps in a designated sharps container for hazardous chemical waste.

Disposal Procedure:

- Ensure all waste containers are securely sealed.
- Follow your institution's specific procedures for the pickup and disposal of hazardous chemical waste.
- Do not dispose of **Y06036** down the drain or in regular trash.

Emergency Procedures

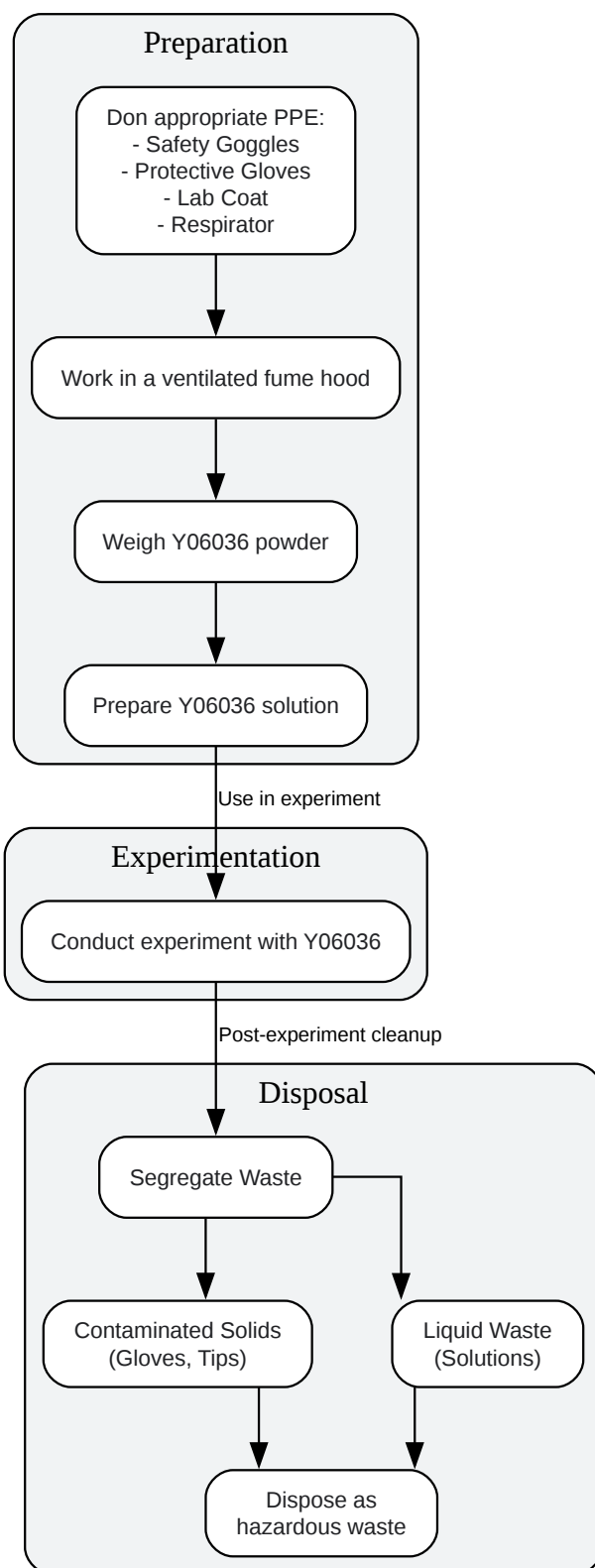
In the event of an exposure or spill, follow these procedures immediately:

| Exposure Type | First Aid Measures |
|---------------|--|
| Eye Contact | Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention. |
| Skin Contact | Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Call a POISON CENTER or doctor/physician immediately. |

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using absorbent materials.
- Collect the spilled material and contaminated absorbents into a sealed, labeled hazardous waste container.
- Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

Experimental Workflow for Handling Y06036



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Caption: Workflow for the safe handling and disposal of **Y06036**.

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References

- 1. Y06036|1832671-96-1|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Y06036]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10800780#personal-protective-equipment-for-handling-y06036]

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